

An In-Depth Technical Guide to m-PEG9-azide

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Compound of Interest

Compound Name: *m*-PEG9-azide

Cat. No.: B11825631

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This guide provides a comprehensive overview of methoxy-poly(ethylene glycol)-azide with nine repeating ethylene glycol units (**m-PEG9-azide**), a versatile heterobifunctional linker critical in bioconjugation, drug delivery, and the development of advanced therapeutics such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs).

Core Properties and Structure

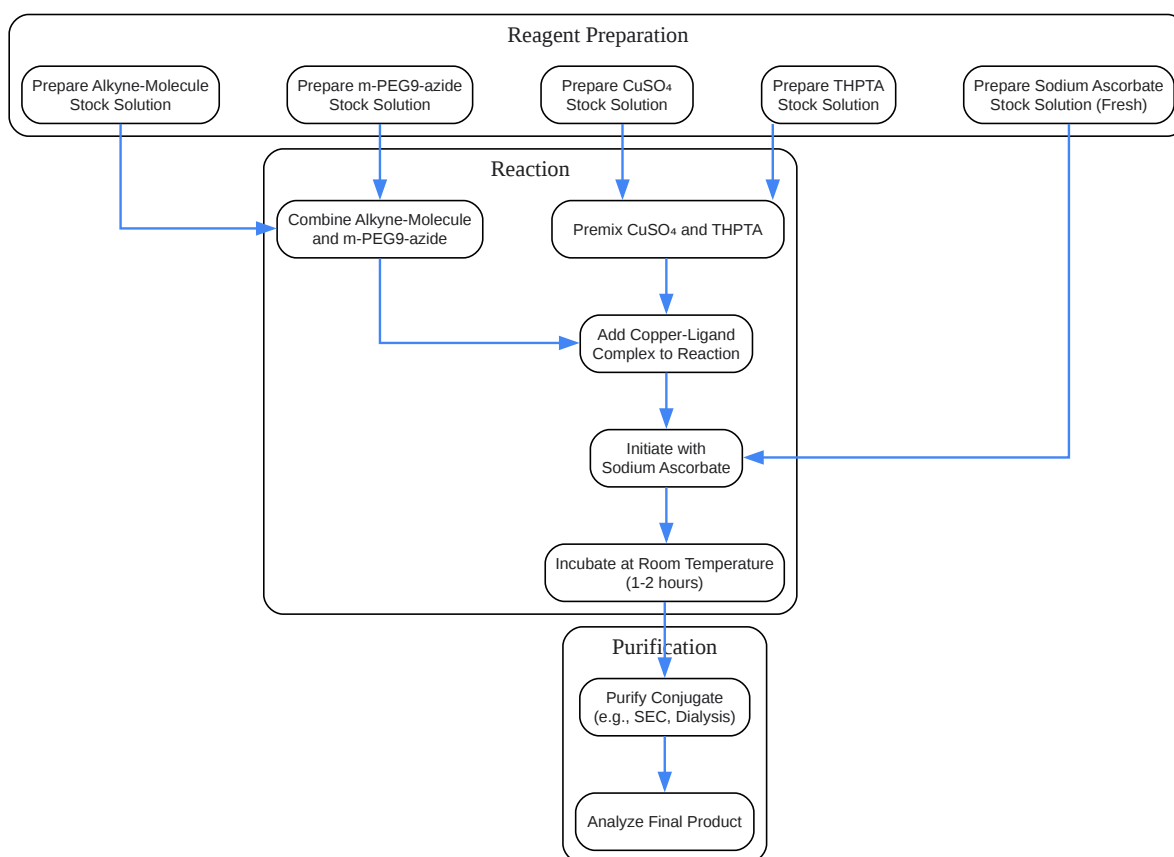
m-PEG9-azide is a hydrophilic molecule featuring a terminal methoxy group and an azide functional group. The PEG chain enhances solubility and biocompatibility, while the azide group enables highly specific and efficient conjugation through "click chemistry" reactions.

The fundamental chemical and physical properties of **m-PEG9-azide** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₉ H ₃₉ N ₃ O ₉
Molecular Weight	453.53 g/mol [1][2]
CAS Number	1354521-95-1[1][2]
SMILES	COCCOCCOCCOCCOCCOCCOCCOCCOCCN =[N+]=[N-][1]
Purity	> 96%

Chemical Structure

The structure of **m-PEG9-azide** consists of a methoxy-terminated polyethylene glycol chain with nine ethylene oxide units, capped with an azide group.



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References

- 1. precisepeg.com [precisepeg.com]
- 2. medchemexpress.com [medchemexpress.com]
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